

A Technical Guide to 4-Fluoro-3-methoxybenzoic Acid

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Compound of Interest

Compound Name: 4-Fluoro-3-methoxybenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **4-Fluoro-3-methoxybenzoic acid**, a versatile chemical compound with significant applications in pharmaceutical development, agrochemical formulation, and material science. This guide details its physicochemical properties, a standard synthesis protocol, and its role as a key building block in the creation of novel molecules.

Physicochemical Properties

4-Fluoro-3-methoxybenzoic acid is a substituted benzoic acid derivative. The presence of both a fluoro and a methoxy group on the aromatic ring influences its electronic properties, reactivity, and solubility, making it a valuable intermediate in organic synthesis.^[1] Its key quantitative properties are summarized below.

Property	Value	Source(s)
Molecular Weight	170.14 g/mol	[1][2][3][4]
Molecular Formula	C ₈ H ₇ FO ₃	[1][2][3][4]
CAS Number	82846-18-2	[2][3][5]
Melting Point	205 - 209 °C	[1]
Boiling Point (Predicted)	304.8 ± 22.0 °C	[5]
Density (Predicted)	1.307 ± 0.06 g/cm ³	[5]
pKa (Predicted)	4.02 ± 0.10	[5]
Appearance	White to yellow/orange powder or crystal	[1]

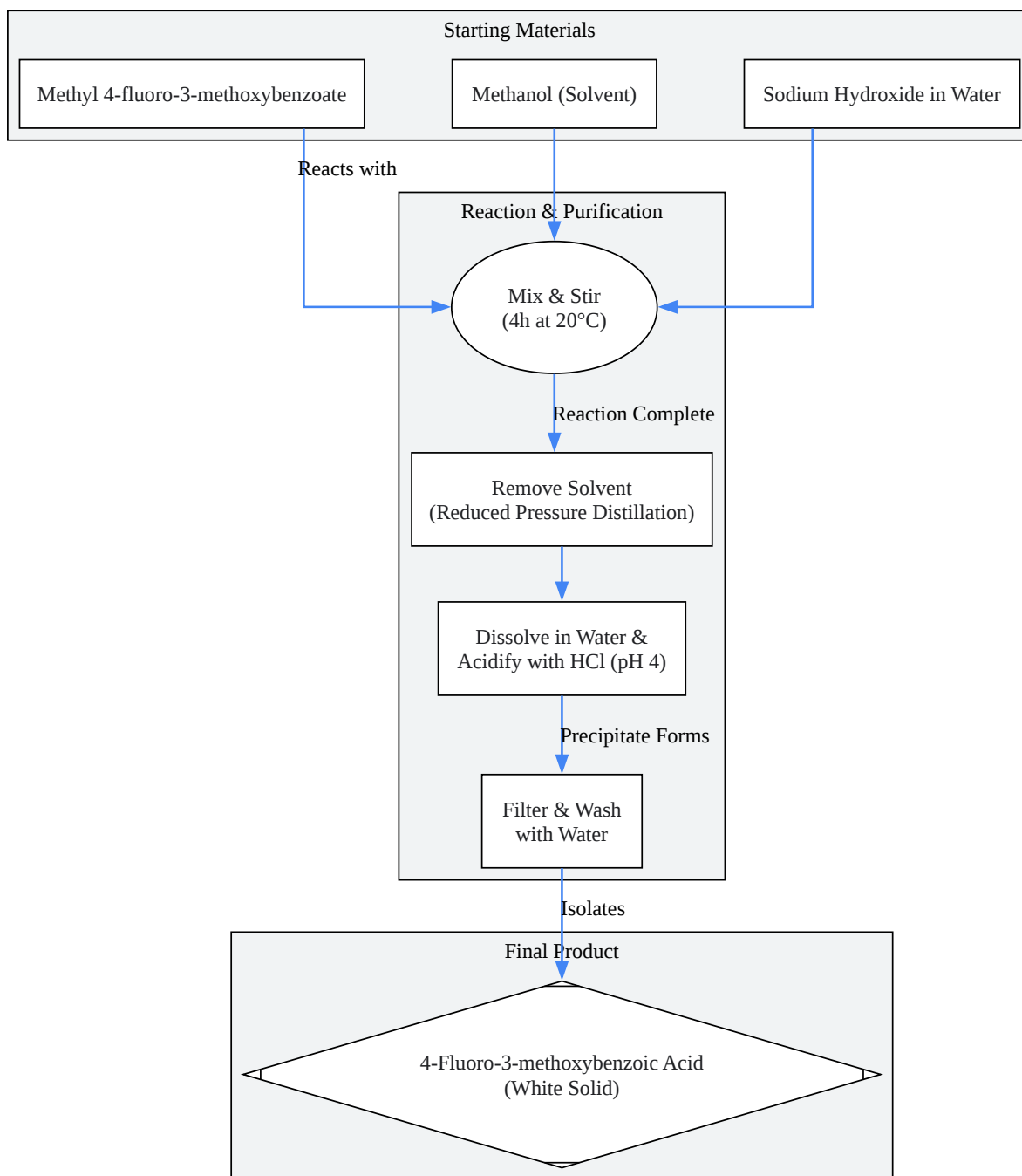
Synthesis of 4-Fluoro-3-methoxybenzoic Acid

The compound can be efficiently synthesized via the hydrolysis of its methyl ester precursor, methyl 4-fluoro-3-methoxybenzoate. This common laboratory procedure is detailed below.

- **Dissolution:** Dissolve methyl 4-fluoro-3-methoxybenzoate (11 g, 59.8 mmol) in methanol (100 mL).
- **Hydrolysis:** Add a solution of sodium hydroxide (9.5 g, 240 mmol) in water (20 mL) to the methanol solution.
- **Reaction:** Stir the resulting mixture at room temperature for 4 hours.
- **Solvent Removal:** Once the reaction is complete, remove the solvent by distillation under reduced pressure.
- **Acidification:** Dissolve the residue in water (100 mL) and adjust the pH to 4 using a 1N HCl solution. This will precipitate the product.
- **Isolation:** Collect the precipitated solid by filtration.

- Purification: Wash the solid with water (3 x 50 mL) and dry to yield **4-Fluoro-3-methoxybenzoic acid** as a white solid (9 g, 97% yield).
- Characterization: The product can be characterized by techniques such as ^1H -NMR.

The workflow for this synthesis is illustrated in the diagram below.



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Workflow for the synthesis of **4-Fluoro-3-methoxybenzoic acid**.

Applications in Research and Development

4-Fluoro-3-methoxybenzoic acid serves as a crucial intermediate and building block in several areas of chemical and biomedical research.

- **Pharmaceutical Development:** It is frequently used in medicinal chemistry for the synthesis of novel therapeutic agents. Its structure is incorporated into molecules designed as anti-inflammatory and analgesic drugs.[1]
- **Agrochemical Chemistry:** The compound is a precursor in the formulation of herbicides and pesticides, where its structural features contribute to the biological activity required for crop protection.[1]
- **Biochemical Research:** Researchers utilize this acid in studies investigating metabolic pathways and enzyme activity, which can help identify potential therapeutic targets.[1]
- **Material Science:** There is exploratory research into its use for creating advanced materials, such as polymers and coatings with enhanced chemical resistance and durability.[1]

Safety and Handling

4-Fluoro-3-methoxybenzoic acid is classified as an irritant.[2][5] It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[5] Standard laboratory safety protocols, including the use of protective gloves, clothing, and eye protection, should be followed when handling this compound.[5] It should be stored at room temperature in a dry, sealed container.[5]

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